

A Comparative Guide to the Melting Point Determination of Formylurea

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Formylurea

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This guide provides a detailed comparison of the melting point of pure **formylurea** with related organic compounds, urea and acetic acid. It includes a comprehensive experimental protocol for melting point determination and visual diagrams to illustrate the experimental workflow. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Introduction to Melting Point Analysis

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range, typically 0.5-1.0°C. The melting point is a fundamental physical property used for the identification and purity assessment of a compound. Impurities tend to lower and broaden the melting point range. **Formylurea**, a derivative of urea, is a white crystalline solid. Accurate determination of its melting point is crucial for its characterization and quality control in research and development.

Comparative Data of Formylurea and Related Compounds

The following table summarizes the key physical properties of **formylurea**, urea, and acetic acid, providing a basis for comparison.

Compound	Chemical Structure	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
Formylurea	<chem>O=CNC(=O)N</chem>	<chem>C2H4N2O2</chem>	88.07	168 - 173[1]
Urea	<chem>H2NCONH2</chem>	<chem>CH4N2O</chem>	60.06	132 - 135[2][3][4][5][6]
Acetic Acid	<chem>CH3COOH</chem>	<chem>C2H4O2</chem>	60.05	16 - 17[7][8][9][10][11]

Analysis:

- **Formylurea** exhibits the highest melting point among the three compounds, which can be attributed to its ability to form strong intermolecular hydrogen bonds and its planar structure, allowing for efficient packing in the crystal lattice.[12][13]
- Urea, the parent compound of **formylurea**, has a significantly lower melting point. The replacement of a hydrogen atom with a formyl group in **formylurea** increases its molecular weight and likely enhances its intermolecular interactions, leading to a higher melting point. [12]
- Acetic acid has the lowest melting point of the three. Although it forms hydrogen bonds, its smaller size and different crystal packing result in weaker overall intermolecular forces compared to **formylurea** and urea.[14]

Experimental Protocol: Melting Point Determination

This protocol outlines the capillary method for determining the melting point of a pure crystalline solid like **formylurea**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)

- Mortar and pestle
- Spatula
- Watch glass

Procedure:

- Sample Preparation:
 - Ensure the **formylurea** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystals using a mortar and pestle.
 - Place a small amount of the powdered sample on a clean, dry watch glass.
- Packing the Capillary Tube:
 - Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.
 - Invert the tube and gently tap the sealed end on a hard surface to pack the sample into the bottom.
 - The packed sample should be 2-3 mm in height.
- Melting Point Measurement:
 - Place the packed capillary tube into the heating block of the melting point apparatus.
 - Rapid Heating (Optional): For an unknown sample, first heat rapidly to get an approximate melting point range. Allow the apparatus to cool before proceeding with a more accurate measurement.
 - Accurate Measurement: Heat the sample at a rate of approximately 10-20°C per minute until the temperature is about 20°C below the expected melting point.
 - Reduce the heating rate to 1-2°C per minute to ensure accurate determination.

- Record the temperature at which the first liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Post-Measurement:
 - Turn off and allow the apparatus to cool.
 - Dispose of the used capillary tube in the appropriate glass waste container.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the determination of the melting point of a pure crystalline solid.

Caption: Workflow for Melting Point Determination.

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